

# An In-depth Technical Guide to 4-Bromothioanisole

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## Compound of Interest

Compound Name: 4-Bromothioanisole

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This guide provides a comprehensive overview of **4-Bromothioanisole**, a versatile reagent in organic synthesis. It covers its chemical structure, physicochemical properties, and detailed experimental protocols for its synthesis and key reactions.

## Chemical Identity and Structure

**4-Bromothioanisole**, also known as 4-bromophenyl methyl sulfide, is an organobromine compound with the chemical formula  $C_7H_7BrS$ .<sup>[1][2]</sup> Its structure features a benzene ring substituted with a bromine atom and a methylthio group at the para position. This substitution pattern makes it a valuable intermediate in the synthesis of pharmaceuticals, agrochemicals, and functional materials.<sup>[3][4]</sup>

- IUPAC Name: 1-bromo-4-(methylthio)benzene<sup>[2]</sup>
- Synonyms: p-Bromothioanisole, 4-Bromophenyl methyl sulfide, 1-Bromo-4-(methylsulfanyl)benzene<sup>[2]</sup>
- CAS Number: 104-95-0<sup>[5][6]</sup>
- Molecular Weight: 203.10 g/mol <sup>[2][5][6]</sup>

The chemical structure can be represented by the following SMILES string: CSc1ccc(Br)cc1.<sup>[5][6]</sup>

## Physicochemical Properties

The key physical and chemical properties of **4-Bromothioanisole** are summarized in the table below. It typically appears as a white to light yellow solid or a low melting crystalline mass.[\[1\]](#)[\[7\]](#)

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>7</sub> BrS	<a href="#">[1]</a> <a href="#">[2]</a>
Molar Mass	203.1 g/mol	<a href="#">[1]</a>
Melting Point	38-40 °C (lit.)	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Boiling Point	128-130 °C at 10 mmHg (lit.)	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Density	1.5027 (estimate)	<a href="#">[1]</a>
Flash Point	>230 °F (>110 °C)	<a href="#">[1]</a>
Vapor Pressure	0.0537 mmHg at 25 °C	<a href="#">[1]</a>
Appearance	Low Melting Crystalline Mass, Crystals, Crystalline Powder or Chunks	<a href="#">[1]</a>

## Experimental Protocols

This section details the methodologies for the synthesis of **4-Bromothioanisole** and a representative subsequent reaction.

### 3.1. Synthesis of **4-Bromothioanisole** via Bromination of Thioanisole

A common and effective method for synthesizing **4-Bromothioanisole** involves the electrophilic bromination of thioanisole using bromine in the presence of a Lewis acid catalyst.  
[\[3\]](#)

Materials:

- Thioanisole (1.00 mole, 124.2 g)
- Iron(II) chloride (0.002 mole, 0.32 g) or Boron trifluoride (0.001 mole, 0.068 g)[\[3\]](#)[\[4\]](#)

- Bromine (1.00 mole, 160.0 g)[3]
- Water
- Methanol[3]
- A one-liter four-necked flask equipped with a stirrer, thermometer, dropping funnel, and Liebig condenser[3][8]

#### Procedure:

- The one-liter, four-necked flask is charged with thioanisole (124.2 g, 1.00 mole) and a Lewis acid catalyst such as iron(II) chloride (0.32 g, 0.002 mole).[3][8]
- With continuous stirring, bromine (160.0 g, 1.00 mole) is added dropwise to the flask over a period of 4 hours, while maintaining the reaction temperature at 50°C.[3][8]
- After the addition of bromine is complete, the reaction is allowed to proceed for an additional hour at the same temperature.[3][8]
- Upon completion, 50 g of water is added to the reaction mixture, and the organic layer is separated to yield crude **4-Bromothioanisole** (approximately 203 g).[3] The purity of the crude product is typically around 90-91% as determined by gas chromatography.[3][8]
- For purification, an alcoholic solvent such as methanol is added to the crude product.[3] The mixture is then slowly cooled from 50°C to -5°C with stirring to induce crystallization.[3][8]
- The resulting crystalline precipitate is collected by filtration, washed with cold methanol, and dried to afford highly pure **4-Bromothioanisole** (yields can be around 76-79%). The purity of the final product can exceed 99.95%.[3][4]

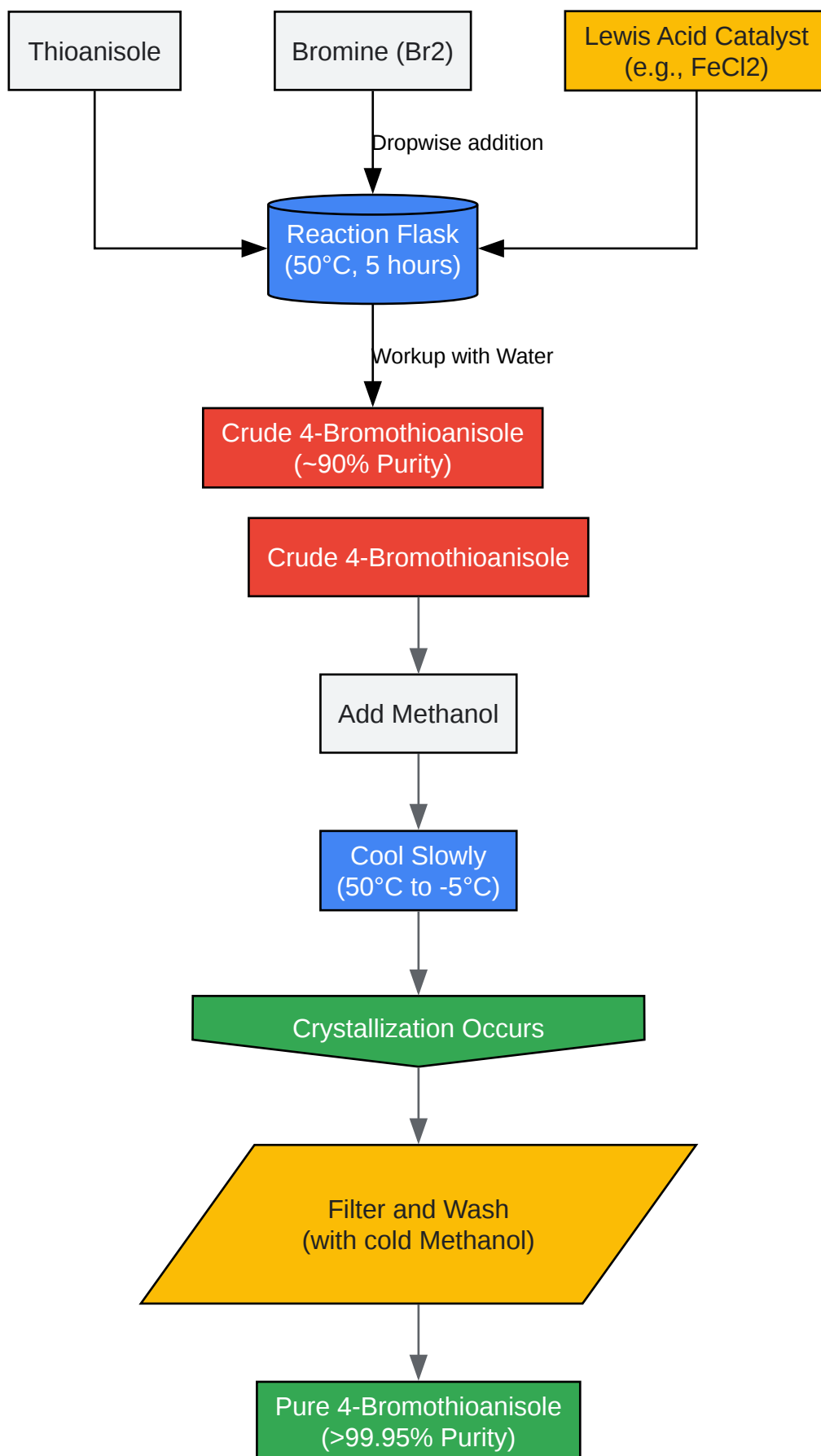
### 3.2. Application in Heck Olefination

**4-Bromothioanisole** is a useful substrate in palladium-catalyzed cross-coupling reactions, such as the Heck olefination, to form new carbon-carbon bonds.[9] This reaction allows for the synthesis of stilbene derivatives.[9]

General Reaction Scheme: **4-Bromothioanisole** reacts with a styrene derivative in the presence of a palladium catalyst and a base to yield a substituted stilbene.

## Visualized Workflows and Pathways

The following diagrams, generated using Graphviz, illustrate the synthesis and purification workflow for **4-Bromothioanisole**.



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